

An In-depth Technical Guide to the Density of 3-Methyltetrahydrofuran

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methyltetrahydrofuran

Cat. No.: B083541

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This technical guide provides a comprehensive overview of the density of **3-Methyltetrahydrofuran** (3-MeTHF), a crucial physical property for researchers, scientists, and drug development professionals. This document presents available density data, details experimental protocols for its determination, and offers visualizations to clarify key concepts and procedures.

Physicochemical Properties of 3-Methyltetrahydrofuran

3-Methyltetrahydrofuran (3-MeTHF), with the molecular formula $C_5H_{10}O$, is a versatile and increasingly popular organic solvent.^{[1][2]} It is recognized as a greener alternative to other cyclic ethers like tetrahydrofuran (THF) due to its potential derivation from renewable resources and reduced tendency to form peroxides.^{[1][2]} A summary of its key physical and chemical properties is presented in Table 1.

| Property | Value |
|-------------------|---|
| Molecular Formula | C ₅ H ₁₀ O ^[1] |
| Molecular Weight | 86.13 g/mol ^[1] |
| Appearance | Colorless, clear liquid ^{[1][2]} |
| Boiling Point | Approximately 86.5 °C to 89 °C ^[3] |
| CAS Number | 13423-15-9 |

Density of 3-Methyltetrahydrofuran

The density of a liquid is a fundamental physical property defined as its mass per unit volume. It is an essential parameter in process design, reaction scale-up, and quality control in the pharmaceutical and chemical industries. The density of 3-MeTHF is influenced by temperature, with density generally decreasing as temperature increases.

Reported Density Values

Several sources report the density of **3-Methyltetrahydrofuran** at or around room temperature. These values are summarized in Table 2 for easy comparison. It is important to note that the specific temperature for these measurements is not always provided, which can account for minor variations.

| Reported Density | Temperature |
|-------------------------|---|
| 0.863 g/cm ³ | Not Specified ^[4] |
| 0.87 g/cm ³ | 20 °C (Specific Gravity 20/20) ^[5] |

Temperature Dependence of Density: A Comparative Case with 2-Methyltetrahydrofuran

While a comprehensive dataset for the temperature-dependent density of **3-Methyltetrahydrofuran** is not readily available in the public domain, a study by Engler and Harrah provides a formula for its isomer, 2-Methyltetrahydrofuran (2-MeTHF). This information is valuable for understanding the expected behavior of cyclic ethers and for comparative

purposes. The density (d) of 2-MeTHF as a function of temperature (T) in Kelvin is given by the equation:

$$d = 1.138 - 9.56 \times 10^{-4} T [5][6]$$

Using this formula, the density of 2-MeTHF at various temperatures has been calculated and is presented in Table 3. This data illustrates the typical linear decrease in density with increasing temperature. It is crucial to emphasize that this data is for the 2-methyl isomer and should be used as a reference, not as a direct substitute for 3-MeTHF density values.

| Temperature (°C) | Temperature (K) | Calculated Density of 2-MeTHF (g/cm³) |
|------------------|-----------------|---------------------------------------|
| -20 | 253.15 | 0.896 |
| 0 | 273.15 | 0.877 |
| 20 | 293.15 | 0.858 |
| 25 | 298.15 | 0.853 |
| 40 | 313.15 | 0.839 |
| 60 | 333.15 | 0.820 |
| 80 | 353.15 | 0.801 |

Experimental Protocol for Density Determination

The density of a liquid solvent like **3-Methyltetrahydrofuran** can be accurately determined using a pycnometer. This method relies on the precise measurement of the mass of a known volume of the liquid.

Materials and Equipment

- Pycnometer (a glass flask with a specific volume and a ground-glass stopper with a capillary)
- Analytical balance (accurate to at least 0.0001 g)
- Thermostatic bath

- **3-Methyltetrahydrofuran** sample
- Distilled water (for calibration)
- Acetone or other volatile solvent (for cleaning and drying)
- Lint-free wipes

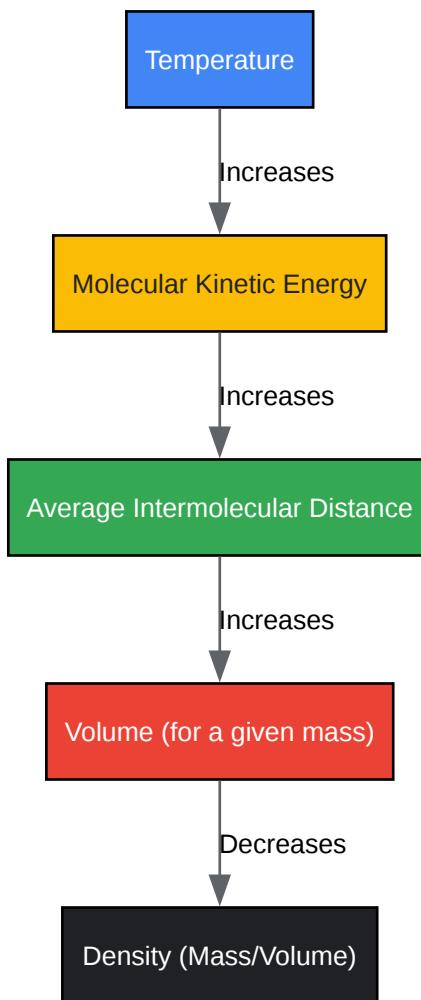
Experimental Procedure

- Cleaning and Drying: Thoroughly clean the pycnometer with a suitable solvent, followed by distilled water, and finally rinse with acetone. Dry the pycnometer completely by passing a stream of dry air or placing it in an oven at a low temperature.
- Mass of the Empty Pycnometer: Allow the pycnometer to cool to room temperature in a desiccator. Accurately weigh the empty, dry pycnometer on the analytical balance and record the mass (m_{empty}).
- Calibration with Distilled Water: Fill the pycnometer with distilled water, ensuring no air bubbles are trapped. Insert the stopper, allowing excess water to exit through the capillary. Place the pycnometer in a thermostatic bath set to a specific temperature (e.g., 20 °C) until thermal equilibrium is reached.
- Mass of Pycnometer with Water: Remove the pycnometer from the bath, carefully dry the exterior with a lint-free wipe, and weigh it. Record the mass (m_{water}).
- Volume Calculation: The volume of the pycnometer (V) can be calculated using the known density of water (ρ_{water}) at the measurement temperature: $V = (m_{\text{water}} - m_{\text{empty}}) / \rho_{\text{water}}$
- Measurement with 3-MeTHF: Empty and thoroughly dry the pycnometer. Fill it with the **3-Methyltetrahydrofuran** sample, again ensuring no air bubbles are present.
- Mass of Pycnometer with 3-MeTHF: Thermostat the filled pycnometer to the desired temperature, dry the exterior, and weigh it. Record the mass (m_{3MeTHF}).
- Density Calculation: The density of 3-MeTHF (ρ_{3MeTHF}) at the specified temperature is then calculated as: $\rho_{\text{3MeTHF}} = (m_{\text{3MeTHF}} - m_{\text{empty}}) / V$

Visualizations

To further clarify the concepts and procedures discussed, the following diagrams are provided.

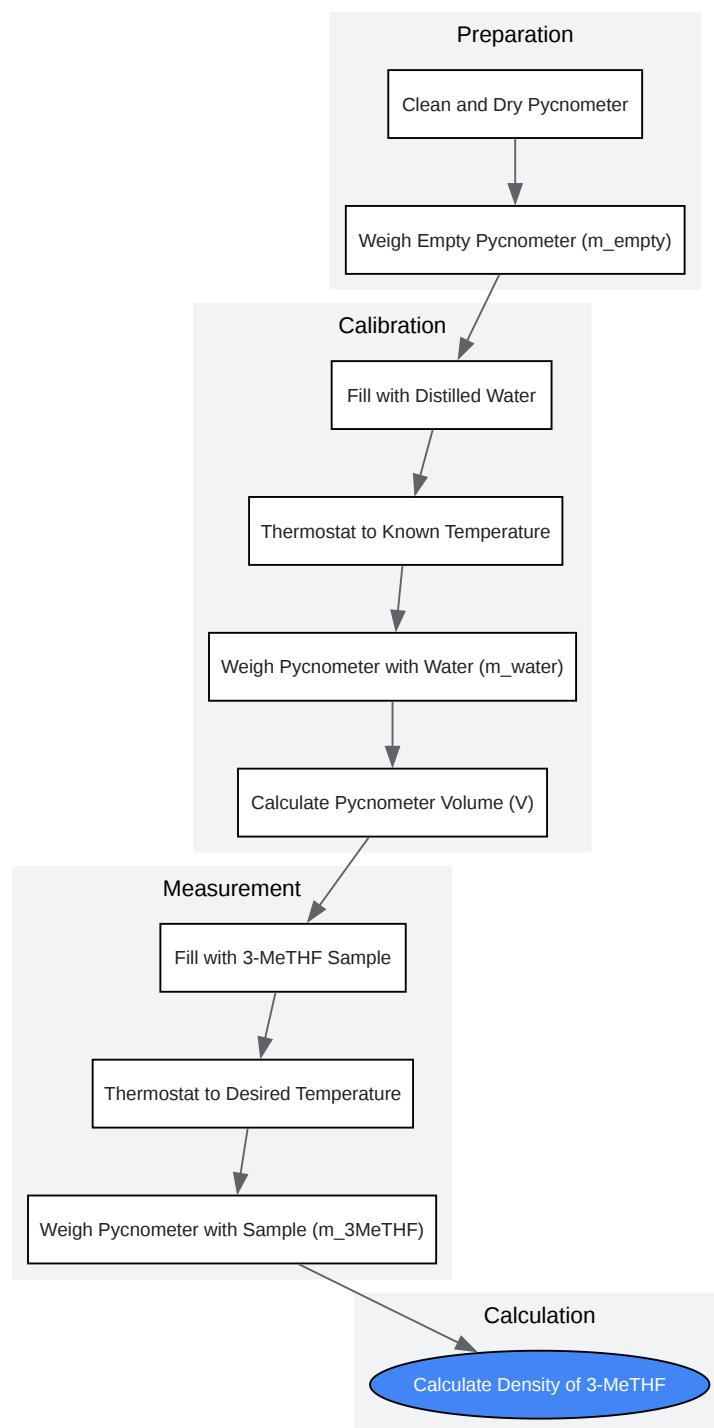
Logical Relationship of Temperature and Density



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Caption: Relationship between temperature and density.

Experimental Workflow for Density Determination

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Density of 3-Methyltetrahydrofuran]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b083541#3-methyltetrahydrofuran-density\]](https://www.benchchem.com/product/b083541#3-methyltetrahydrofuran-density)

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